

# An In-depth Technical Guide on Bromfenac Sodium: Molecular Formula and Weight

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## Compound of Interest

Compound Name: *Bromfenac sodium*

Cat. No.: *B000289*

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This guide provides detailed information on the molecular formula and weight of **bromfenac sodium**, a nonsteroidal anti-inflammatory drug (NSAID) primarily used in ophthalmology. The data presented is intended for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

Bromfenac is a potent inhibitor of cyclooxygenase (COX) enzymes, particularly COX-2, which is involved in the inflammatory pathway. Its sodium salt form is utilized in pharmaceutical formulations for enhanced solubility and bioavailability.

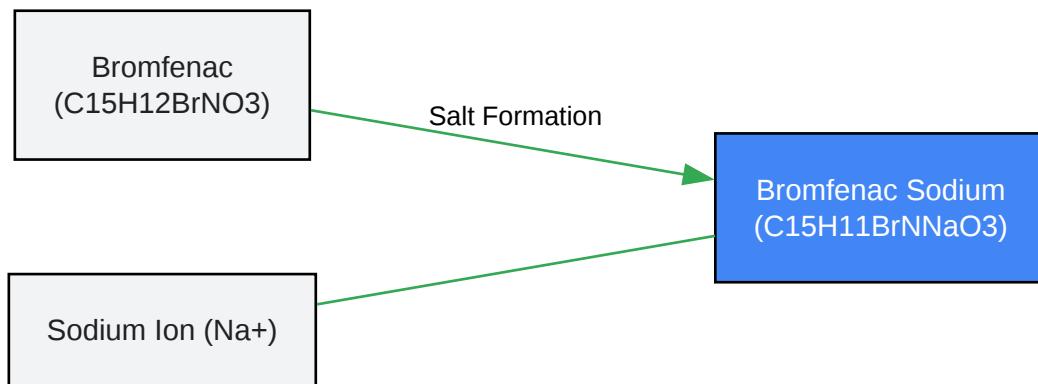
## Quantitative Data Summary

The molecular characteristics of **bromfenac sodium** are summarized in the table below. It is important to distinguish between the anhydrous form and its common hydrated form, the sesquihydrate.

| Identifier        | Anhydrous Bromfenac Sodium | Bromfenac Sodium Sesquihydrate |
|-------------------|----------------------------|--------------------------------|
| Molecular Formula | C15H11BrNNaO3[1][2][3]     | C30H28Br2N2Na2O9[4]            |
| Molecular Weight  | 356.15 g/mol [1][2][3][5]  | 766.3 g/mol [4]                |
| CAS Number        | 91714-93-1[3][5]           | 120638-55-3[5][6]              |

## Structural Relationship

The following diagram illustrates the relationship between the parent compound, Bromfenac, and its resulting sodium salt.



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Figure 1: Formation of **Bromfenac Sodium** from its parent acid.

## Experimental Protocols

The determination of molecular formula and weight for compounds like **bromfenac sodium** typically involves the following standard analytical techniques:

### 1. Mass Spectrometry for Molecular Weight Determination

- Objective: To determine the precise molecular mass of the compound.
- Methodology:
  - A sample of **bromfenac sodium** is dissolved in a suitable solvent (e.g., methanol).
  - The solution is introduced into an electrospray ionization (ESI) source coupled to a mass spectrometer.
  - The ESI process generates gas-phase ions of the molecule.
  - The mass-to-charge ratio (m/z) of the ions is measured by the mass analyzer.

- For **bromfenac sodium**, the analysis would typically show a peak corresponding to the bromfenac anion  $[C15H11BrNO3]^-$  and a separate peak for the sodium cation  $[Na]^+$ , or a cluster ion. The molecular weight is calculated from the mass of the parent molecule.

## 2. Elemental Analysis for Molecular Formula Confirmation

- Objective: To determine the elemental composition of the compound and confirm its molecular formula.
- Methodology:
  - A precisely weighed sample of **bromfenac sodium** is combusted in a controlled oxygen environment.
  - The combustion products (CO<sub>2</sub>, H<sub>2</sub>O, N<sub>2</sub>, and Br<sub>2</sub>) are passed through a series of traps and detectors.
  - The amount of each element (Carbon, Hydrogen, Nitrogen, and Bromine) is quantified.
  - The percentage composition of each element is calculated and compared with the theoretical percentages derived from the proposed molecular formula (C<sub>15</sub>H<sub>11</sub>BrNNaO<sub>3</sub>). The sodium content is often determined by atomic absorption spectroscopy or inductively coupled plasma mass spectrometry.

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## References

- 1. scbt.com [scbt.com]
- 2. Bromfenac Sodium | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompas.com]
- 3. Bromfenac sodium anhydrous | C<sub>15</sub>H<sub>11</sub>BrNNaO<sub>3</sub> | CID 23693301 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Bromfenac Sodium | C<sub>30</sub>H<sub>28</sub>Br<sub>2</sub>N<sub>2</sub>Na<sub>2</sub>O<sub>9</sub> | CID 11954316 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Bromfenac - Wikipedia [en.wikipedia.org]
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